

Spectroscopic Confirmation of 2-(3-Methoxyphenoxy)propanohydrazide: A Comparative Guide

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Compound of Interest

Compound Name:	2-(3-Methoxyphenoxy)propanohydrazide
CAS No.:	588678-30-2
Cat. No.:	B1598588

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In the landscape of drug discovery and development, the unambiguous structural confirmation of a novel chemical entity is a cornerstone of scientific rigor. This guide provides an in-depth technical comparison and experimental framework for the spectroscopic confirmation of **2-(3-Methoxyphenoxy)propanohydrazide**, a molecule of interest for its potential pharmacological applications. We will explore the application of essential spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS)—to not only elucidate the structure of the target compound but also to differentiate it from its key synthetic precursor, 3-methoxyphenol. This comparative approach is designed to provide researchers, scientists, and drug development professionals with a robust, self-validating system for structural verification.

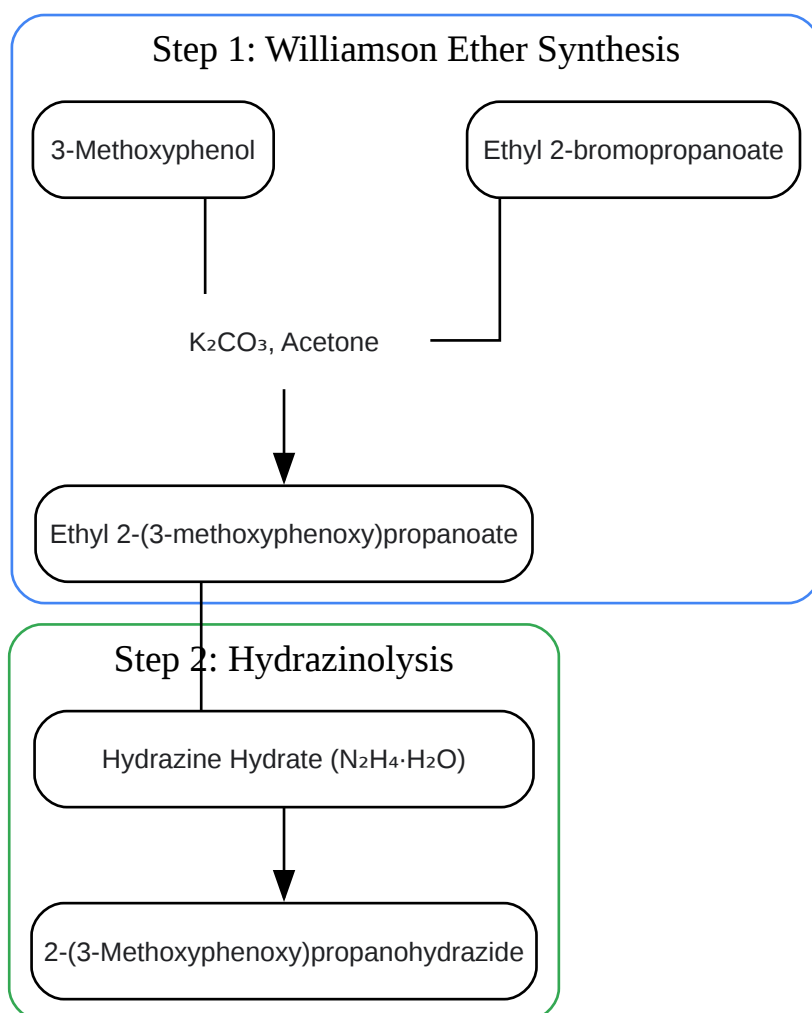
The Synthetic Pathway: From Precursor to Product

To appreciate the nuances of the spectroscopic data, it is crucial to understand the synthetic transformation that leads to the target molecule. A plausible and efficient synthesis of **2-(3-Methoxyphenoxy)propanohydrazide** involves a two-step process commencing with the commercially available 3-methoxyphenol.

Step 1: Williamson Ether Synthesis. 3-methoxyphenol is first deprotonated with a suitable base, such as potassium carbonate (K_2CO_3), to form the corresponding phenoxide. This nucleophile then undergoes a Williamson ether synthesis with ethyl 2-bromopropanoate to yield ethyl 2-(3-methoxyphenoxy)propanoate.

Step 2: Hydrazinolysis. The resulting ester is subsequently treated with hydrazine hydrate ($N_2H_4 \cdot H_2O$) in a suitable solvent like ethanol. The hydrazine displaces the ethoxy group to form the final product, **2-(3-Methoxyphenoxy)propanohydrazide**.

This synthetic route provides a logical basis for our spectroscopic comparison, as the key changes—the introduction of the propanoate moiety and its conversion to the propanohydrazide—will manifest as distinct and predictable alterations in the spectra.



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Figure 1: Proposed synthetic pathway for 2-(3-Methoxyphenoxy)propanohydrazide.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Protons

Proton NMR is arguably the most powerful tool for elucidating the structure of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and number of different types of protons.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve 5-25 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry 5 mm NMR tube.^{[1][2]} The choice of solvent is critical; DMSO-d_6 is often preferred for hydrazides due to the exchangeable nature of the N-H protons.
- **Instrument Setup:** Acquire the spectrum on a 400 MHz (or higher) spectrometer. Standard acquisition parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (typically 16 or 32) to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the raw data (Free Induction Decay) by applying a Fourier transform, followed by phase and baseline correction. Integrate the signals to determine the relative number of protons and analyze the chemical shifts (δ) and coupling patterns (J).

Comparative Analysis: 3-Methoxyphenol vs. 2-(3-Methoxyphenoxy)propanohydrazide

The ^1H NMR spectrum of **2-(3-Methoxyphenoxy)propanohydrazide** is expected to show several key features that distinguish it from the starting material, 3-methoxyphenol.

Functional Group	3-Methoxyphenol (Expected δ , multiplicity, integration)	2-(3-Methoxyphenoxy)propanohydrazide (Expected δ , multiplicity, integration)	Rationale for Change
Aromatic Protons	6.4-7.2 ppm (m, 4H) [3]	6.5-7.3 ppm (m, 4H)	The substitution on the phenolic oxygen will induce minor changes in the chemical shifts of the aromatic protons due to altered electronic effects.
Methoxy Protons (-OCH ₃)	~3.77 ppm (s, 3H) [3]	~3.78 ppm (s, 3H)	The methoxy group is distant from the site of reaction, so its chemical shift is expected to remain largely unchanged. [4]
Phenolic Hydroxyl (-OH)	~5.34 ppm (br s, 1H) [3]	Absent	The phenolic proton is lost during the Williamson ether synthesis.
Propanohydrazide Protons	Absent	-CH-: ~4.7 ppm (q, 1H)-CH ₃ : ~1.5 ppm (d, 3H)-NH: ~4.2 ppm (br s, 1H)-NH ₂ : ~7.9 ppm (br s, 2H)	These signals are the most definitive indicators of successful product formation. The quartet and doublet arise from the chiral center of the propionyl group. The broad singlets for the N-H protons are characteristic of

hydrazides and will
exchange with D₂O.

The appearance of the quartet-doublet system for the propionyl moiety and the distinct signals for the hydrazide N-H protons provides unequivocal evidence for the formation of **2-(3-Methoxyphenoxy)propanohydrazide**.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Carbon Skeleton

Carbon-13 NMR spectroscopy complements ¹H NMR by providing information about the carbon framework of a molecule. Each unique carbon atom in a molecule gives rise to a distinct signal.

Experimental Protocol: ¹³C NMR

- **Sample Preparation:** A more concentrated sample (50-100 mg in ~0.6 mL of deuterated solvent) is generally required for ¹³C NMR due to the low natural abundance of the ¹³C isotope.^[1]
- **Instrument Setup:** Acquire a proton-decoupled ¹³C NMR spectrum. This is the standard experiment, where all ¹H-¹³C couplings are removed, resulting in a single peak for each unique carbon atom.
- **Data Processing:** Similar to ¹H NMR, the data is processed via Fourier transform, phasing, and baseline correction.

Comparative Analysis: 3-Methoxyphenol vs. 2-(3-Methoxyphenoxy)propanohydrazide

Carbon Type	3-Methoxyphenol (Expected δ)	2-(3-Methoxyphenoxy)propanohydrazide (Expected δ)	Rationale for Change
Aromatic Carbons	102-161 ppm (6 signals)[3]	103-160 ppm (6 signals)	The carbon attached to the ether oxygen (C-O) will experience a slight downfield shift upon etherification. The other aromatic carbon signals will also show minor shifts.
Methoxy Carbon (-OCH ₃)	~55.3 ppm[3]	~55.4 ppm	Minimal change is expected as this carbon is remote from the reaction center.
Propanohydrazide Carbons	Absent	-C=O: ~172 ppm-CH-: ~75 ppm-CH ₃ : ~18 ppm	The appearance of these three new signals, particularly the carbonyl carbon at a characteristic downfield position, confirms the incorporation of the propanohydrazide chain.

The presence of the carbonyl signal around 172 ppm is a definitive marker for the successful formation of the hydrazide.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and sensitive technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: FT-IR

- **Sample Preparation:** For a solid sample, a small amount (1-2 mg) can be finely ground with dry potassium bromide (KBr) and pressed into a thin, transparent pellet.^[5] Alternatively, a spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.
- **Data Acquisition:** A background spectrum of the empty sample compartment (or the clean ATR crystal) is first recorded. The sample is then placed in the IR beam path, and the sample spectrum is acquired. The instrument software automatically ratios the sample spectrum against the background to generate the final absorbance or transmittance spectrum.^[6]

Comparative Analysis: 3-Methoxyphenol vs. 2-(3-Methoxyphenoxy)propanohydrazide

Vibrational Mode	3-Methoxyphenol (Expected Wavenumber, cm^{-1})	2-(3-Methoxyphenoxy)propanohydrazide (Expected Wavenumber, cm^{-1})	Rationale for Change
O-H Stretch (Phenolic)	Broad, ~3200-3600	Absent	The disappearance of the broad O-H stretch is a key indicator that the phenolic hydroxyl group has reacted.
N-H Stretch (Hydrazide)	Absent	Two bands, ~3200-3400	The appearance of sharp to medium bands in this region is characteristic of the -NH_2 group of the hydrazide.
C=O Stretch (Amide I)	Absent	Strong, sharp, ~1640-1680	This strong absorption is one of the most prominent features in the product's IR spectrum and confirms the presence of the carbonyl group.
N-H Bend (Amide II)	Absent	~1550-1620	This band, resulting from N-H bending, further supports the formation of the hydrazide moiety.
C-O Stretch (Aryl Ether)	~1200-1250	~1200-1250	This stretch will be present in both the precursor and the product.

The most significant changes in the IR spectrum are the disappearance of the broad phenolic O-H band and the appearance of the strong C=O stretch and the N-H stretching and bending vibrations, providing compelling evidence for the conversion to the hydrazide.

Mass Spectrometry (MS): Determining the Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and, through analysis of its fragmentation patterns, can offer further structural information.

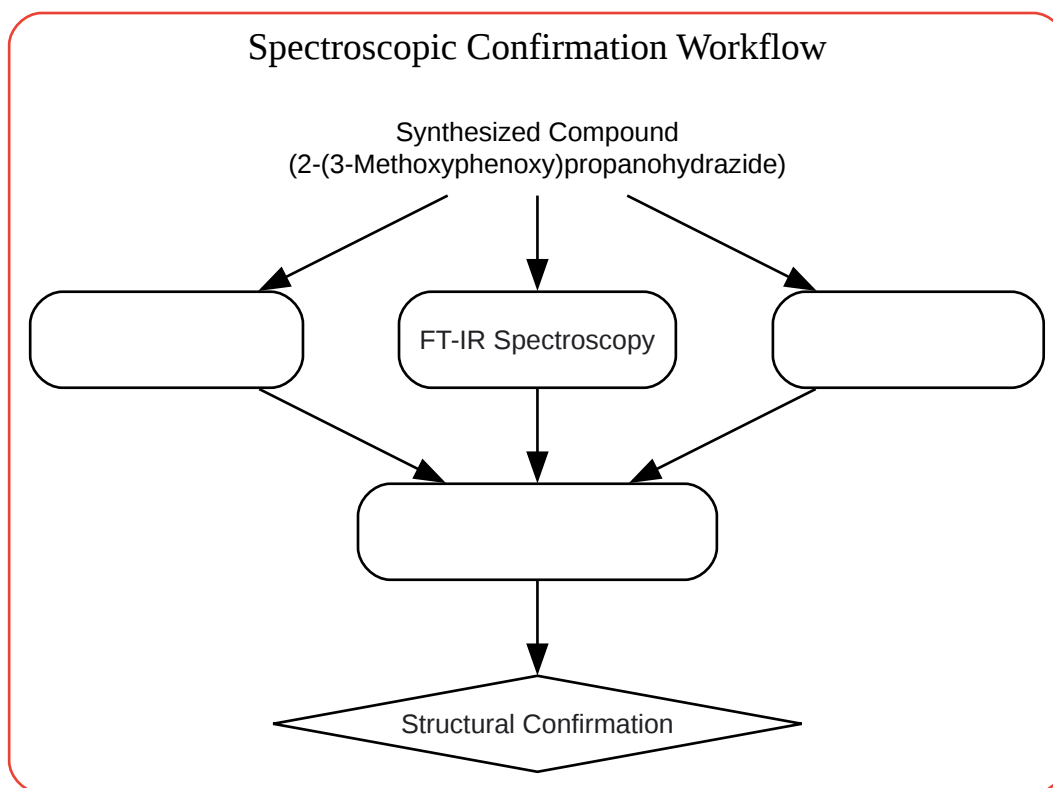
Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** Dissolve a small amount of the sample (typically <1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.
- **Ionization:** Introduce the sample into the mass spectrometer. Electrospray ionization (ESI) is a common "soft" ionization technique suitable for this type of molecule, as it typically results in a prominent protonated molecular ion peak $[M+H]^+$.^[7]
- **Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer, and a spectrum of ion intensity versus m/z is generated.

Comparative Analysis: 3-Methoxyphenol vs. 2-(3-Methoxyphenoxy)propanohydrazide

Ion	3-Methoxyphenol (Expected m/z)	2-(3-Methoxyphenoxy)propanohydrazide (Expected m/z)	Rationale for Change
Molecular Ion [M] ⁺	124.05[8][9]	196.10	The molecular weight of the product is 72.05 units higher than the precursor, corresponding to the addition of a C ₃ H ₅ N ₂ O fragment.
Protonated Molecule [M+H] ⁺	125.06	197.11	In ESI-MS, this is often the base peak. Its accurate mass can be used to confirm the elemental composition.
Key Fragments	m/z 81, 95[8]	Expected fragments from the loss of the hydrazide group or cleavage of the ether bond.	The fragmentation pattern of the product will be significantly different and more complex, providing further structural confirmation.

The observation of the correct molecular ion peak (or protonated molecule) is the primary goal of the MS analysis. A high-resolution mass spectrometry (HRMS) measurement can further increase confidence in the assigned structure by providing an elemental composition that matches the expected formula (C₉H₁₂N₂O₃ for the product).



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Figure 2: General workflow for spectroscopic confirmation of a new chemical entity.

Conclusion

The structural confirmation of a novel compound such as **2-(3-Methoxyphenoxy)propanohydrazide** relies on the synergistic interpretation of data from multiple spectroscopic techniques. By comparing the ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectra of the final product with its precursor, 3-methoxyphenol, a clear and unambiguous picture of the molecular structure emerges. The disappearance of signals corresponding to the phenolic hydroxyl group and the appearance of characteristic signals for the propanohydrazide moiety provide a self-validating dataset that confirms the successful synthesis and identity of the target molecule. This comprehensive approach ensures the scientific integrity required for advancing compounds in the research and drug development pipeline.

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